

# A Technical Guide to the Hydrodynamic Radius of m-PEG21-OH

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the hydrodynamic radius (Rh) of methoxy-polyethylene glycol-hydroxyl with 21 ethylene glycol repeat units (**m-PEG21-OH**). The hydrodynamic radius is a critical physicochemical parameter that defines the effective size of a molecule in solution, influencing its diffusion, viscosity, and in vivo behavior, such as renal clearance and circulation half-life. This document details the properties of **m-PEG21-OH**, outlines the primary experimental methods for determining its hydrodynamic radius, and presents this data in a clear, structured format for scientific and drug development applications.

## Physicochemical Properties of m-PEG21-OH

**m-PEG21-OH** is a discrete, monodisperse polyethylene glycol oligomer. Its properties are well-defined, making it a useful building block in bioconjugation, drug delivery, and nanotechnology. The key quantitative data for this molecule are summarized below.

Property	Value	Method of Determination
Molecular Formula	CH3(OCH2CH2)21OH	-
Average Molecular Weight	~973.1 g/mol	Calculation
Polydispersity Index (PDI)	1.0	Defined as a discrete molecule
Estimated Hydrodynamic Radius (R <sub>h</sub> )	~0.78 - 0.85 nm	Calculation based on empirical models for PEG polymers.[1]



Note: The hydrodynamic radius is an experimentally determined value that can be influenced by solvent and temperature. The value presented is an estimate based on established empirical formulas for polyethylene glycols of similar molecular weight.[1]

## The Concept of Hydrodynamic Radius

The hydrodynamic radius, or Stokes radius, is the radius of a hypothetical hard sphere that diffuses at the same rate as the particle or molecule being measured.[2][3] For a flexible polymer like PEG, which exists in solution as a dynamic, random coil, the Rh represents the effective size of this solvated molecule as it tumbles and moves through the solvent.[4] It is a crucial parameter because it directly relates to the translational diffusion coefficient (D) of the molecule through the Stokes-Einstein equation.

The Stokes-Einstein equation is fundamental to this measurement:

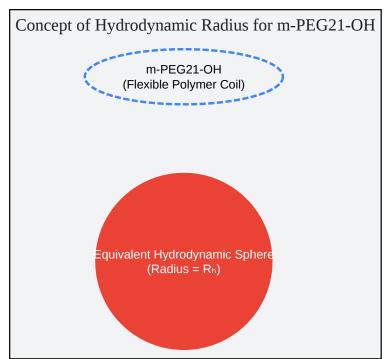
$$R_h = (k_s T) / (6\pi \eta D)$$

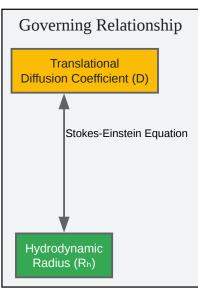
#### Where:

- ks is the Boltzmann constant.
- T is the absolute temperature.
- η is the viscosity of the solvent.
- D is the translational diffusion coefficient.

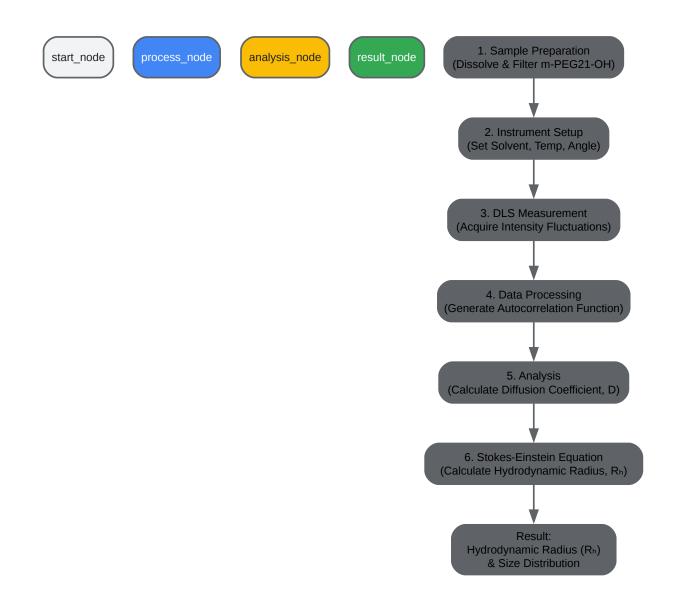
This relationship underscores that by experimentally measuring the diffusion coefficient, one can accurately calculate the hydrodynamic radius.











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- To cite this document: BenchChem. [A Technical Guide to the Hydrodynamic Radius of m-PEG21-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931287#hydrodynamic-radius-of-m-peg21-oh]

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